

In-Depth Technical Safety Guide: 7-(4-Bromobutoxy)quinolin-2(1H)-one-d8

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-(4-Bromobutoxy)quinolin-2(1H)-one-d8

Cat. No.: B12414468

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Disclaimer: No specific Safety Data Sheet (SDS) for **7-(4-Bromobutoxy)quinolin-2(1H)-one-d8** was found. The following information is compiled from data available for the non-deuterated analogue, 7-(4-Bromobutoxy)quinolin-2(1H)-one, and a structurally related compound, 7-(4-Bromobutoxy)-3,4-dihydroquinolin-2(1H)-one. This guide should be used as a supplementary resource, and it is imperative to consult a certified SDS for the specific compound before handling.

Chemical and Physical Properties

This section summarizes the key physical and chemical properties of 7-(4-Bromobutoxy)quinolin-2(1H)-one and its deuterated form. The data for the deuterated compound is limited, and values from the non-deuterated analogue are provided for reference.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₄ D ₈ BrNO ₂	-
C ₁₃ H ₁₄ BrNO ₂ (non-deuterated)	[1]	
Molecular Weight	304.21 g/mol	[2]
296.16 g/mol (non-deuterated)	[1][3]	
Appearance	White to off-white crystalline solid	[4]
Melting Point	126-128 °C (non-deuterated)	[5]
110-114 °C (non-deuterated)	[4]	
Boiling Point	475.3°C at 760 mmHg (non-deuterated)	[5]
Flash Point	241.3±28.7 °C (non-deuterated)	[5]
Density	1.4±0.1 g/cm ³ (non-deuterated)	[5]

Computational Data

The following table presents computational chemistry data for 7-(4-Bromobutoxy)quinolin-2(1H)-one.

Descriptor	Value	Source
Topological Polar Surface Area (TPSA)	42.09 Å ²	[1]
LogP	3.082	[1]
Hydrogen Bond Acceptors	2	[1]
Hydrogen Bond Donors	1	[1]
Rotatable Bonds	5	[1]

Hazard Identification and Precautionary Measures

Based on the hazard information for the structurally similar compound 7-(4-Bromobutoxy)-3,4-dihydroquinolin-2(1H)-one, the following hazards may be associated with **7-(4-Bromobutoxy)quinolin-2(1H)-one-d8**.

Hazard Statement	Description
H315	Causes skin irritation.[6]
H319	Causes serious eye irritation.[6]
H335	May cause respiratory irritation.[6]

Precautionary Statement	Description
P261	Avoid breathing dust/fumes.[6]
P271	Use only outdoors or in a well-ventilated area.[6]
P280	Wear protective gloves, protective clothing, eye protection and face protection.[6]
P264	Wash all exposed external body areas thoroughly after handling.[6]

Experimental Protocols

Detailed experimental protocols for the safety assessment of **7-(4-Bromobutoxy)quinolin-2(1H)-one-d8** are not available in the provided search results. Standard toxicological assays would be required to determine specific data such as LD50 and LC50 values.

Safe Handling and Storage

The following guidelines for safe handling and storage are based on information for related compounds.

Handling:

- Avoid all personal contact, including inhalation of dust or fumes.[6]
- Use in a well-ventilated area.[6]
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[6]
- Do not eat, drink, or smoke when handling this compound.[6]
- Wash hands thoroughly after handling.[6]

Storage:

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- Store away from incompatible materials.

Emergency Procedures

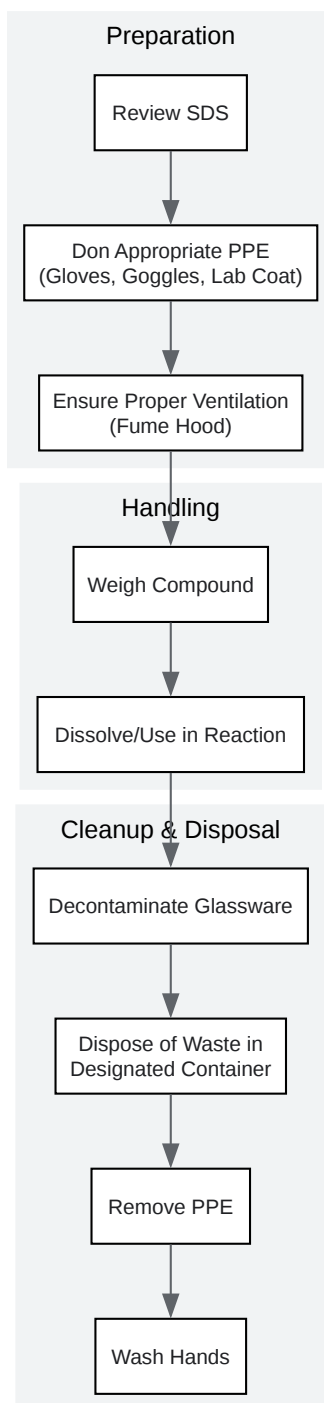
In case of exposure, follow these first-aid measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[7]
- Skin Contact: Wash off with soap and plenty of water. Seek medical attention in case of irritation.[6][7]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[7]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[7]

Visualizations

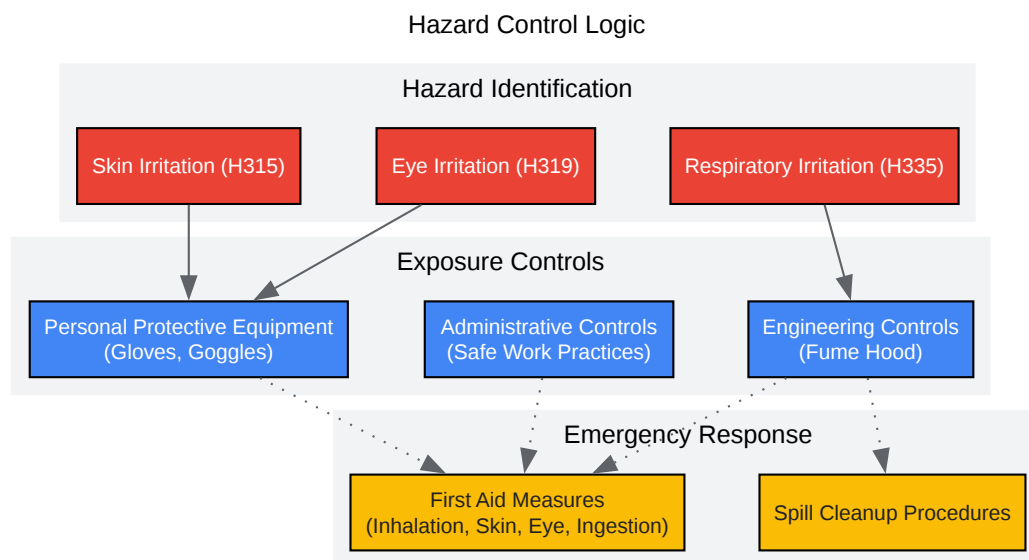
The following diagrams illustrate key safety-related workflows and concepts.

General Handling Workflow



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Caption: General laboratory workflow for handling chemical compounds.



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Caption: Relationship between hazard identification and control measures.

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